

The Isolation of Odoratone: A Technical Guide to its Discovery and Extraction

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Odoratone

Cat. No.: B1144338

[Get Quote](#)

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction

Odoratone, a tetracyclic triterpenoid with the molecular formula $C_{30}H_{48}O_4$, has been identified in several plant species and is a subject of interest for its potential biological activities. This technical guide provides a comprehensive overview of the discovery, history, and detailed methodologies for the isolation of **Odoratone** from its known natural sources. The information is compiled from key scientific literature to facilitate further research and development.

Physicochemical Properties of Odoratone

A summary of the key physicochemical properties of **Odoratone** is presented in Table 1. This data is essential for its characterization and analysis.

Property	Value	Source
Molecular Formula	C30H48O4	PubChem
Molecular Weight	472.7 g/mol	PubChem
IUPAC Name	(5R,9R,10R,13S,14S,17S)-17-[(1R)-1-[(2R,3R,4S)-3,4-dihydroxy-5,5-dimethyloxolan-2-yl]ethyl]-4,4,10,13,14-pentamethyl-1,2,5,6,9,11,12,15,16,17-decahydrocyclopenta[a]phenanthren-3-one	PubChem
CAS Number	16962-90-6	PubChem

Historical Context and Discovery

The history of **Odoratone**'s discovery is rooted in the phytochemical investigation of plants from the Meliaceae family, known for their rich content of complex triterpenoids. While the precise first isolation and characterization of **Odoratone** is not definitively documented in a single, seminal publication, its presence has been reported in several key studies.

Initially, **Odoratone** was identified as a constituent of *Cedrela odorata*. Later research by Siddiqui et al. in 2003 reported its isolation from the leaves of *Azadirachta indica* (Neem), a plant renowned for its medicinal and insecticidal properties. More recently, a 2021 study by Mouth et al. led to the isolation of **Odoratone** from the bark of *Entandrophragma candollei* and, significantly, a correction of its previously reported chemical structure. These studies form the basis of our current understanding of this natural compound.

Experimental Protocols for the Isolation of Odoratone

Detailed methodologies for the extraction and purification of **Odoratone** are crucial for its further study. The following protocols are based on the procedures described in the scientific literature for its isolation from *Azadirachta indica* and *Entandrophragma candollei*.

Isolation from *Azadirachta indica* (Neem) Leaves

The following protocol is adapted from the work of Siddiqui et al. (2003).

1. Plant Material and Extraction:

- Fresh leaves of *Azadirachta indica* are collected and shade-dried.
- The dried leaves are coarsely powdered.
- The powdered material is subjected to extraction with methanol (MeOH) at room temperature.
- The methanolic extract is then filtered and concentrated under reduced pressure to yield a crude extract.

2. Fractionation and Chromatography:

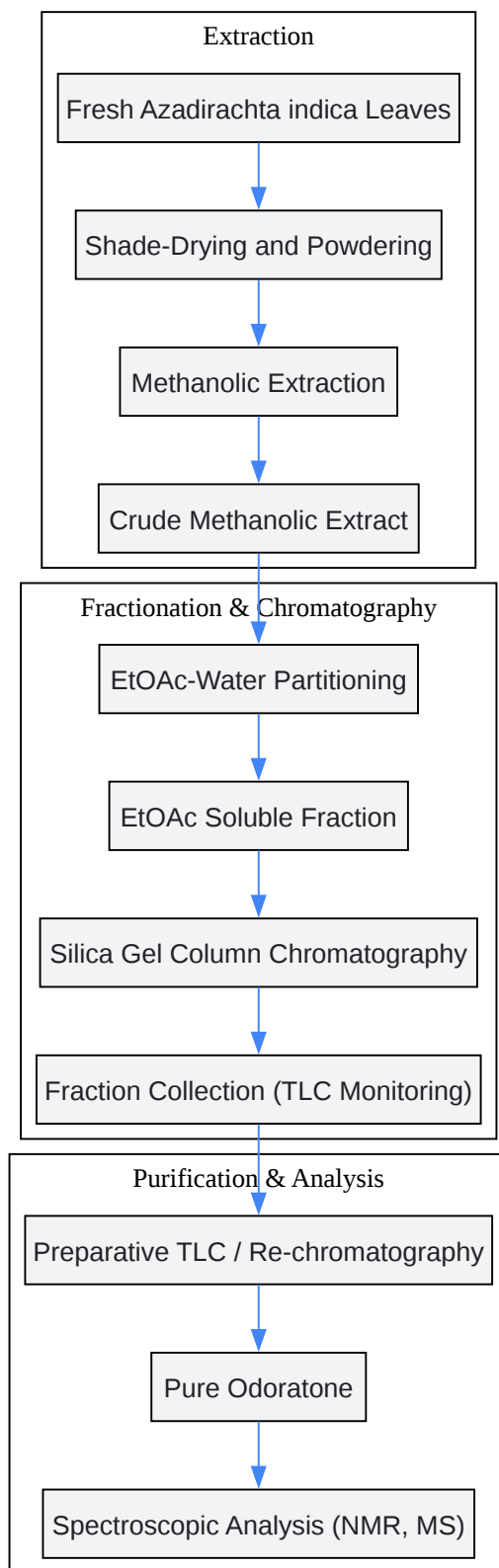
- The crude methanolic extract is partitioned between ethyl acetate (EtOAc) and water.
- The EtOAc-soluble fraction is collected and dried.
- This fraction is then subjected to column chromatography over silica gel.
- The column is eluted with a gradient of solvents, typically starting with n-hexane and gradually increasing the polarity with the addition of ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).

3. Purification:

- Fractions containing **Odoratone** are combined and further purified by preparative thin-layer chromatography (pTLC) or repeated column chromatography.
- The final purification yields **Odoratone** as a pure compound.

4. Structure Elucidation:

- The structure of the isolated compound is confirmed by spectroscopic methods, including ^1H -NMR, ^{13}C -NMR, and mass spectrometry.



[Click to download full resolution via product page](#)

*Workflow for the isolation of **Odoratone** from *Azadirachta indica*.*

Isolation from *Entandrophragma candollei* Bark

The following protocol is based on the methodology described by Mouth et al. (2021).

1. Plant Material and Extraction:

- The stem bark of *Entandrophragma candollei* is collected, air-dried, and powdered.
- The powdered bark is extracted with a mixture of dichloromethane (CH₂Cl₂) and methanol (MeOH) (1:1) at room temperature.
- The resulting extract is filtered and concentrated to yield a crude extract.

2. Solvent Partitioning and Fractionation:

- The crude extract is subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- The resulting fractions are then subjected to a series of chromatographic techniques.

3. Chromatographic Purification:

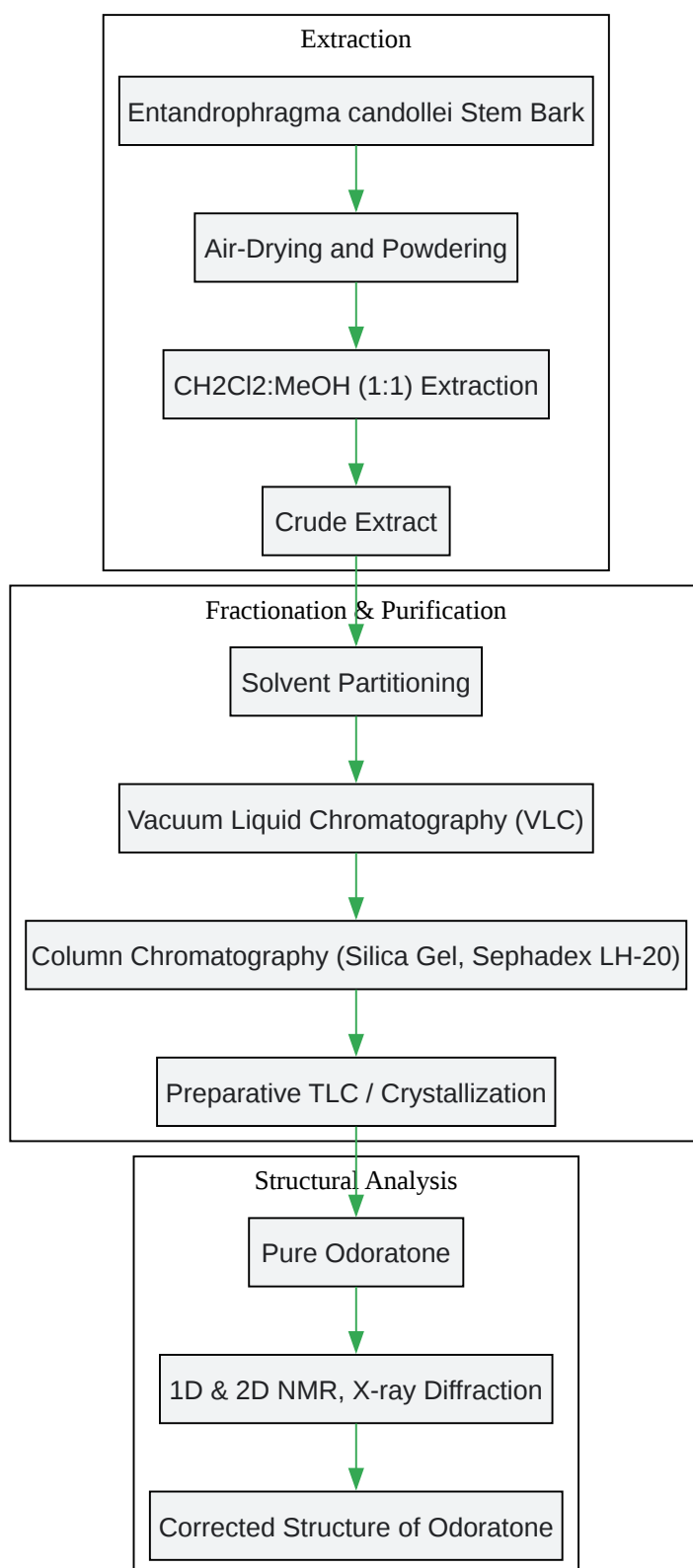
- The fractions are first separated by vacuum liquid chromatography (VLC) on silica gel.
- Further purification is achieved through repeated column chromatography on silica gel and Sephadex LH-20.
- The selection of fractions for further purification is guided by TLC analysis.

4. Final Isolation:

- The final purification steps may involve preparative TLC or crystallization to obtain pure **Odoratone**.

5. Structural Correction and Elucidation:

- The structure of the isolated **Odoratone** was rigorously analyzed using 1D and 2D NMR spectroscopy, as well as single-crystal X-ray diffraction, which led to the correction of its previously reported stereochemistry.



[Click to download full resolution via product page](#)

Workflow for the isolation of **Odoratone** from *Entandrophragma candollei*.

Biological Activity and Signaling Pathways

The biological activities of **Odoratone** are still under preliminary investigation. The primary reported activity is its insecticidal effect.

Insecticidal Activity

Siddiqui et al. (2003) reported that **Odoratone** exhibited insecticidal activity against the fourth instar larvae of the mosquito *Anopheles stephensi*, the primary vector for malaria in urban India.

Compound	Target Organism	Bioassay	Result (LC50)	Source
Odoratone	<i>Anopheles stephensi</i> (larvae)	Larvicidal assay	154 ppm	Siddiqui et al. (2003)

The precise mechanism of action for the insecticidal activity of **Odoratone** has not been elucidated. However, triterpenoids, in general, are known to act as neurotoxins, growth inhibitors, or antifeedants in insects. Further research is required to determine the specific molecular targets and signaling pathways affected by **Odoratone** in insects.

Cytotoxic Activity

While specific studies on the cytotoxic mechanism of **Odoratone** are limited, the broader class of tirucallane triterpenoids has been shown to exhibit cytotoxic effects against various cancer cell lines. The potential mechanisms often involve the induction of apoptosis through various signaling pathways. However, at present, there is no direct evidence linking **Odoratone** to specific signaling pathways in mammalian cells.

Conclusion and Future Directions

Odoratone is a tirucallane-type triterpenoid that has been successfully isolated from multiple plant sources, with detailed protocols available for its extraction and purification. Its reported insecticidal activity suggests potential applications in the development of natural pesticides. However, significant gaps in our knowledge remain. Future research should focus on:

- **Elucidating the Mechanism of Action:** In-depth studies are needed to understand the molecular targets and signaling pathways responsible for its insecticidal and any potential cytotoxic effects.
- **Broadening the Scope of Bioactivity Screening:** A comprehensive evaluation of **Odoratone** against a wider range of biological targets is warranted to uncover its full therapeutic potential.
- **Optimizing Isolation and Synthesis:** The development of more efficient isolation techniques or a total synthesis route would be beneficial for obtaining larger quantities of **Odoratone** for extensive research.

This technical guide provides a solid foundation for researchers and drug development professionals to build upon in their future investigations of **Odoratone**.

- To cite this document: BenchChem. [The Isolation of Odoratone: A Technical Guide to its Discovery and Extraction]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1144338#discovery-and-history-of-odoratone-isolation\]](https://www.benchchem.com/product/b1144338#discovery-and-history-of-odoratone-isolation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com